

(3-Chloropropyl)diethoxymethylsilane as a coupling agent in polymer chemistry

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Compound of Interest

Compound Name: (3-Chloropropyl)diethoxymethylsilane

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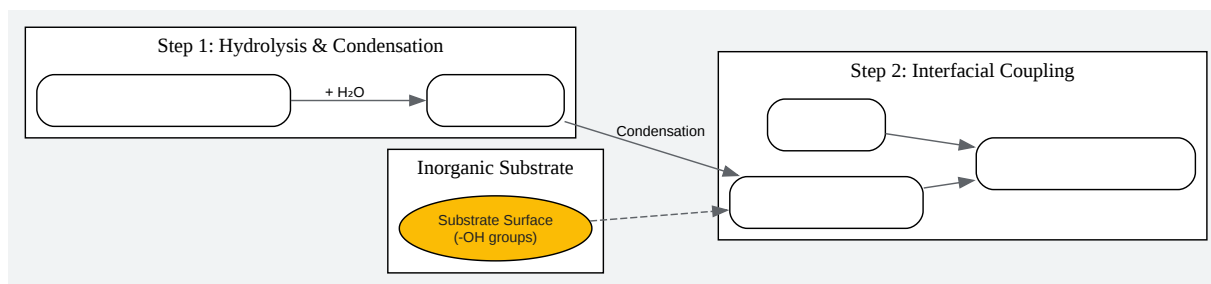
Application Notes: (3-Chloropropyl)diethoxymethylsilane as a Coupling Agent

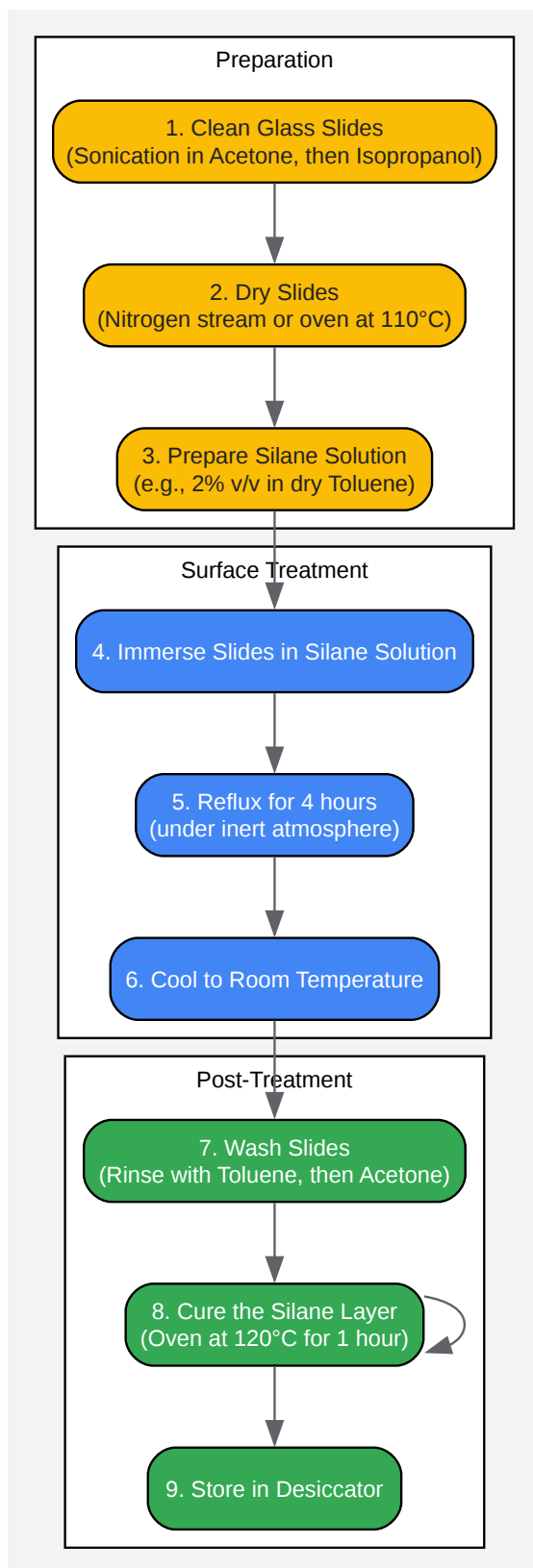
Introduction

(3-Chloropropyl)diethoxymethylsilane is a versatile organosilicon compound widely utilized as a coupling agent in polymer chemistry.[1][2] Its bifunctional nature allows it to form a durable bridge between inorganic substrates (such as glass, metals, and silica) and organic polymer matrices.[3] This bridging effect significantly enhances interfacial adhesion, leading to improved mechanical properties, moisture resistance, and overall performance of composite materials, adhesives, coatings, and sealants.[1][3][4] The molecule consists of a diethoxysilyl group, which can hydrolyze to form reactive silanols, and a chloropropyl group that provides a site for reaction with the polymer matrix.[1]

Chemical Structure and Properties

The chemical structure of **(3-Chloropropyl)diethoxymethylsilane** is fundamental to its function as a coupling agent.





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